

# Essential Safety and Operational Guidance for 4'-Methoxyacetophenone

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **4'-Methoxyacetophenone**, including detailed operational and disposal plans.

## **Physicochemical and Toxicological Data**

A summary of the key quantitative data for **4'-Methoxyacetophenone** is presented in the table below for easy reference. This information is critical for understanding the compound's properties and potential hazards.



Property	Value	Citations
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub>	[1][2]
Molecular Weight	150.18 g/mol	[1][3]
Appearance	White to pale yellow solid	[1][4]
Melting Point	36 - 38 °C	[1][5]
Boiling Point	152 - 154 °C at 26 mmHg	[2][5]
Flash Point	138 °C (280.40 °F)	[4][5]
Solubility	Slightly soluble in water.  Soluble in most fixed oils and propylene glycol. Insoluble in glycerin and mineral oil.	[1][6]
Density	1.14 g/cm³ (at 20 °C)	[1]
LD50 (Oral, rat)	1720 mg/kg	[4][5]
LD50 (Dermal, rabbit)	> 5,000 mg/kg	[3]

# **Operational Plan for Safe Handling**

Adherence to a strict operational protocol is essential for minimizing exposure and ensuring a safe laboratory environment.

## **Engineering Controls and Preparation:**

- Ventilation: Always handle 4'-Methoxyacetophenone in a well-ventilated area. Use a chemical fume hood for all weighing and transfer operations to keep airborne concentrations low.[4][7]
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and operational before beginning any work.[4]
- Preparation: Have all necessary equipment, reagents, and a pre-labeled waste container ready before handling the compound.[7]





#### **Personal Protective Equipment (PPE):**

The following personal protective equipment must be worn at all times when handling **4'-Methoxyacetophenone**:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][4]
- Skin Protection:
  - Gloves: Wear chemical-resistant gloves, such as nitrile rubber. Gloves must be inspected before use and disposed of properly after use.[3][7]
  - Protective Clothing: A laboratory coat, long pants, and closed-toe shoes are mandatory to prevent skin exposure. For more extensive handling, a complete suit protecting against chemicals may be necessary.[4][5][7]
- Respiratory Protection: If working outside of a fume hood or if dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator. For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator is recommended.[3][4][5]

#### **Handling Procedures:**

- Avoid direct contact with skin and eyes.[3]
- Minimize dust generation and accumulation.[4]
- Keep the container tightly closed when not in use.[4]
- Wash hands thoroughly after handling and before breaks.[3]
- Do not eat, drink, or smoke in the laboratory area where the chemical is handled.

#### In Case of Exposure or Spill:

• Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[4]



- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing and seek medical attention if irritation persists.[4][7]
- Ingestion: If the person is conscious, rinse their mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[4][7]
- Inhalation: Move the person to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[4]
- Spill: For small spills, absorb the chemical with an inert material (e.g., vermiculite, sand) and place it in a suitable, sealed container for disposal.[4][7] For large spills, evacuate the area and contact the appropriate emergency response team.[7]

#### **Disposal Plan**

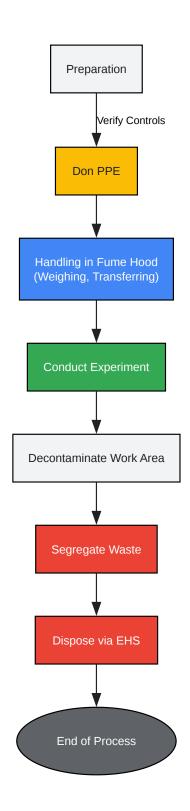
Proper disposal of **4'-Methoxyacetophenone** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect all waste containing **4'-Methoxyacetophenone**, including unused product and contaminated materials (e.g., gloves, absorbent paper), in a designated, properly labeled, and sealed hazardous waste container.[7]
- Disposal Procedure: Dispose of the hazardous waste through your institution's environmental health and safety (EHS) program. This may involve offering the surplus and non-recyclable solutions to a licensed disposal company.[3][7] Do not let the product enter drains.[3]

# **Experimental Workflow**

The following diagram illustrates the standard workflow for handling **4'- Methoxyacetophenone**, from initial preparation to final disposal, emphasizing key safety checkpoints.





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A logical workflow for the safe handling of 4'-Methoxyacetophenone.







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